

N,N-Diisopropylformamide: A Technical Guide to Safe Handling and Precautions

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Compound of Interest

Compound Name: *N,N-Diisopropylformamide*

Cat. No.: *B1346593*

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For Researchers, Scientists, and Drug Development Professionals

This document provides a comprehensive overview of the safety and handling precautions for **N,N-Diisopropylformamide**. The information is intended to guide laboratory and manufacturing personnel in the safe use of this chemical, minimizing exposure risks and ensuring a safe working environment. All personnel handling this substance should be adequately trained in its hazards and the necessary safety procedures.

Chemical and Physical Properties

A thorough understanding of the physical and chemical properties of **N,N-Diisopropylformamide** is fundamental to its safe handling. These properties influence its behavior under various conditions and are critical for designing appropriate storage, handling, and emergency procedures.

Property	Value	Reference
Molecular Formula	C ₇ H ₁₅ NO	[1]
Molecular Weight	129.20 g/mol	[2]
Appearance	Clear, light brown or colorless liquid/oil	[3][4]
Boiling Point	196 °C (literature)	[2]
Melting Point	10-11 °C (literature)	[2]
Density	0.89 g/mL at 25 °C (literature)	[2]
Flash Point	75 °C (167 °F) - closed cup	[2][5]
Solubility	Slightly soluble in water. Soluble in chloroform and methanol.	[4][6]
Vapor Pressure	58.5 hPa at 37.8 °C	[7]
Refractive Index	n ₂₀ /D 1.437 (literature)	[2]

Hazard Identification and Classification

N,N-Diisopropylformamide is classified as a hazardous substance with several potential health effects. The following table summarizes its hazard classifications.

Hazard Classification	Statement
Acute Toxicity (Oral)	Harmful if swallowed.[8]
Acute Toxicity (Dermal)	Harmful in contact with skin.[8]
Acute Toxicity (Inhalation)	Harmful if inhaled.[8]
Serious Eye Damage/Irritation	Causes serious eye irritation.[8]
Skin Corrosion/Irritation	Causes skin irritation.[1]
Reproductive Toxicity	May damage the unborn child.[8]
Specific Target Organ Toxicity (Single Exposure)	May cause respiratory irritation.[1]
Flammability	Combustible liquid.[1]

Signal Word: Warning[1]

Hazard Statements:[1][8]

- H227: Combustible liquid.
- H302: Harmful if swallowed.
- H312: Harmful in contact with skin.
- H315: Causes skin irritation.
- H319: Causes serious eye irritation.
- H332: Harmful if inhaled.
- H335: May cause respiratory irritation.
- H360D: May damage the unborn child.

Experimental Protocols for Safety Assessment

The safety data presented in this guide are determined through standardized experimental protocols. While specific reports for **N,N-Diisopropylformamide** are not publicly available, the following are detailed methodologies for key safety experiments, based on internationally recognized guidelines such as those from the Organisation for Economic Co-operation and Development (OECD) and ASTM International.

Flash Point Determination

The flash point is a critical measure of the flammability of a liquid. It is the lowest temperature at which the vapors of the material will ignite when given an ignition source. For **N,N-Diisopropylformamide**, a closed-cup method is cited.[\[2\]](#)[\[5\]](#)

Methodology (Based on ASTM E659 and Closed-Cup Methods):[\[9\]](#)[\[10\]](#)[\[11\]](#)

- Apparatus: A closed-cup flash point tester (e.g., Pensky-Martens or Abel apparatus) is used. The apparatus consists of a sample cup with a tightly fitting lid, a mechanism for stirring, a means of heating the sample at a controlled rate, and a device for introducing an ignition source.
- Procedure:
 - A specified volume of the sample is placed in the test cup.
 - The lid is securely closed.
 - The sample is heated at a slow, constant rate while being stirred.
 - At regular temperature intervals, the ignition source is applied to an opening in the lid.
 - The flash point is the lowest temperature at which the application of the ignition source causes the vapor above the liquid to ignite with a brief flash.
- Data Interpretation: The observed flash point is corrected to standard atmospheric pressure. This value is used to classify the flammability of the substance.

Acute Toxicity Testing

Acute toxicity tests are designed to assess the adverse effects that occur shortly after a single dose of a substance.

Oral Toxicity (Based on OECD Guideline 423 - Acute Toxic Class Method):[\[12\]](#)[\[13\]](#)[\[14\]](#)

- Principle: A stepwise procedure is used where a small group of animals (typically three female rats) is dosed at a defined starting level (e.g., 300 mg/kg). The outcome (mortality or survival) determines the next dosing step (a higher or lower dose).
- Procedure:
 - The test substance is administered orally by gavage to the fasted animals.
 - Animals are observed for mortality, clinical signs of toxicity, and body weight changes for at least 14 days.
 - Necropsies are performed on all animals at the end of the study.
- Data Interpretation: The results are used to classify the substance into a toxicity category based on the dose levels at which mortality is observed.

Skin and Eye Irritation Testing (Based on OECD Guidelines 404 and 405):[\[8\]](#)[\[15\]](#)[\[16\]](#)[\[17\]](#)[\[18\]](#)[\[19\]](#)

- Principle: These tests evaluate the potential of a substance to cause reversible (irritation) or irreversible (corrosion) damage to the skin or eyes.
- Procedure (In Vivo):
 - A small amount of the test substance is applied to the shaved skin or into the conjunctival sac of one eye of an animal (typically an albino rabbit).
 - The application site is observed and scored for signs of erythema (redness), edema (swelling), opacity, and other effects at specific time points (e.g., 1, 24, 48, and 72 hours after application).
 - The reversibility of the lesions is also assessed.

- Procedure (In Vitro): Validated in vitro methods using reconstructed human epidermis (RhE) models are now preferred to reduce animal testing.[15][16] In these tests, the substance is applied to the tissue model, and cell viability is measured to assess irritation potential.[20]
- Data Interpretation: The severity and reversibility of the observed effects are used to classify the substance's irritation potential.

Safe Handling and Storage

Adherence to proper handling and storage procedures is essential to minimize the risk of exposure and accidents.

Handling

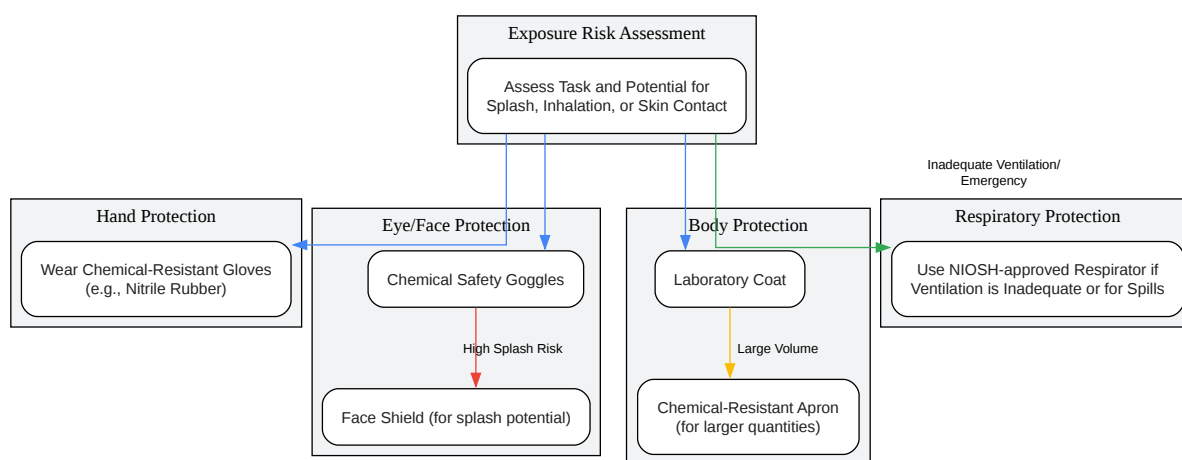
- Ventilation: Use only in a well-ventilated area, preferably in a chemical fume hood.[17]
- Personal Hygiene: Do not eat, drink, or smoke when using this product.[8] Wash hands thoroughly after handling.[8]
- Avoid Contact: Avoid contact with skin, eyes, and clothing.[17] Avoid breathing mist or vapors.[21]
- Personal Protective Equipment (PPE): Wear appropriate protective gloves, clothing, and eye/face protection.[8]
- Safe Work Practices: Keep containers securely sealed when not in use.[8] Avoid physical damage to containers.[8]

Storage

- Conditions: Store in a cool, dry, and well-ventilated place.[6] Keep the container tightly closed.[6]
- Incompatible Materials: Store away from strong oxidizing agents.[1][22]
- Storage Containers: Use polyethylene or polypropylene containers as recommended by the manufacturer.[7] Ensure all containers are clearly labeled and free from leaks.[7]

Personal Protective Equipment (PPE)

The use of appropriate PPE is a critical barrier to exposure. The following diagram illustrates the recommended PPE selection process.



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Caption: PPE Selection Workflow for **N,N-Diisopropylformamide**.

Emergency Procedures

Prompt and appropriate action is crucial in the event of an emergency involving **N,N-Diisopropylformamide**.

First Aid Measures

- Eye Contact: Immediately rinse cautiously with water for several minutes.[8] Remove contact lenses, if present and easy to do. Continue rinsing. Seek immediate medical attention.[8]
- Skin Contact: Wash with plenty of water and soap.[8] Remove contaminated clothing and wash it before reuse.[8] Seek medical attention if irritation persists.[8]
- Inhalation: Remove person to fresh air and keep comfortable for breathing.[8] Call a poison center or doctor if you feel unwell.[21]
- Ingestion: Rinse mouth.[8] Call a poison center or doctor if you feel unwell.[8] Do NOT induce vomiting.

Firefighting Measures

- Suitable Extinguishing Media: Use water spray, carbon dioxide (CO₂), dry chemical, or alcohol-resistant foam.[1] There is no restriction on the type of extinguisher which may be used.[8]
- Specific Hazards: Combustible material.[1] Containers may explode when heated.[1] Hazardous combustion products include carbon monoxide (CO) and carbon dioxide (CO₂). [1] May emit poisonous and corrosive fumes.[8]
- Firefighter Protection: Wear self-contained breathing apparatus and full protective gear.[17]

Accidental Release Measures

- Personal Precautions: Evacuate personnel to a safe area.[22] Avoid breathing vapors and contact with skin and eyes.[8] Ensure adequate ventilation.
- Environmental Precautions: Prevent spillage from entering drains or water courses.[8]
- Containment and Cleanup: Contain and absorb the spill with inert material such as sand, earth, or vermiculite.[8] Place in a suitable, labeled container for waste disposal.[8]

The following diagram outlines the general emergency response workflow for a spill.



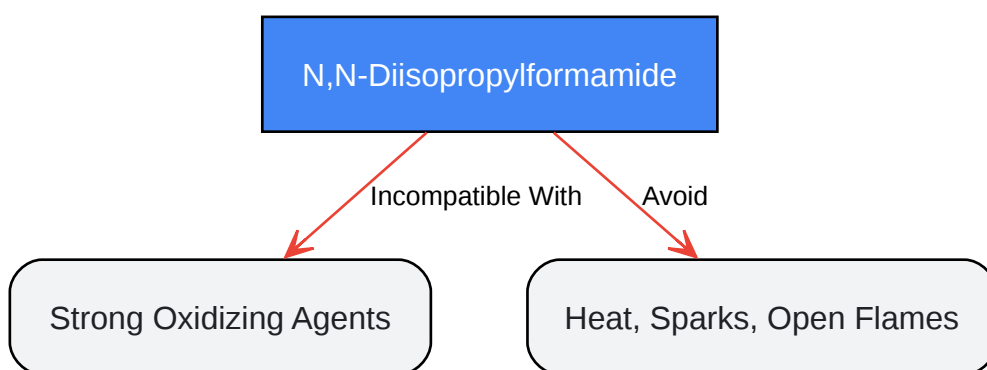
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Caption: Emergency Response Workflow for Spills.

Stability and Reactivity

- Chemical Stability: Considered stable under normal conditions.[7]
- Conditions to Avoid: Keep away from heat, sparks, open flames, and hot surfaces.[1][23]
- Incompatible Materials: Strong oxidizing agents.[1][22]
- Hazardous Decomposition Products: Upon combustion, may produce carbon monoxide (CO) and carbon dioxide (CO₂).[1] May also emit poisonous and corrosive fumes.[8]
- Hazardous Polymerization: Hazardous polymerization will not occur.[7]

The logical relationship of incompatible materials is illustrated below.



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Caption: **N,N-Diisopropylformamide** Incompatible Materials.

Toxicological Information

N,N-Diisopropylformamide is harmful through oral, dermal, and inhalation routes of exposure.[8] It is a serious eye irritant and a skin irritant.[1][8] There is evidence that it may cause damage to the unborn child.[8] Chronic exposure effects have not been fully elucidated, but good hygiene practice requires that exposure be kept to a minimum.[7]

Disposal Considerations

Dispose of contents and containers in accordance with local, regional, and national regulations.[8] Waste should be handled as hazardous material and disposed of at an authorized waste collection point.[8]

This guide is intended as a starting point for the safe handling of **N,N-Diisopropylformamide**. Always consult the most recent Safety Data Sheet (SDS) from your supplier for the most up-to-date and comprehensive information. It is the responsibility of the user to implement a comprehensive safety program tailored to their specific applications and work environment.

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